Application Note: Spectroscopic Characterization of 2-bromo-N-propylbenzamide

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Compound of Interest

Compound Name:	*2-bromo-N-propylbenzamide*
CAS No.:	*346695-08-7*
Cat. No.:	*B1365931*

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Introduction

2-bromo-N-propylbenzamide is a synthetic organic compound with potential applications in medicinal chemistry and materials science. As with any newly synthesized compound, unambiguous structural confirmation is a critical step in the research and development process. This application note provides a detailed guide to the characterization of **2-bromo-N-propylbenzamide** using Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. These powerful analytical techniques provide complementary information about the molecular structure, enabling researchers to verify the identity and purity of the compound with a high degree of confidence.[1][2] This document outlines the theoretical basis for the expected spectral features, provides detailed experimental protocols, and presents a comprehensive interpretation of the predicted data.

Molecular Structure and Spectroscopic Overview

The structure of **2-bromo-N-propylbenzamide**, shown below, contains several key features that give rise to characteristic signals in its NMR and IR spectra: an ortho-substituted aromatic ring, a secondary amide linkage, and a propyl group.

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- ^{1}H and ^{13}C NMR spectroscopy will be used to map the carbon-hydrogen framework of the molecule.[1][2]

- IR spectroscopy will be employed to identify the key functional groups present, particularly the amide group.[3][4]

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Principles

^{1}H NMR spectroscopy is based on the principle that atomic nuclei with a non-zero spin, such as the proton (^{1}H), behave like tiny magnets.[1] When placed in a strong external magnetic field, these nuclei can align with or against the field, resulting in two distinct energy states. The absorption of radiofrequency radiation causes transitions between these energy states, and the precise frequency required for this resonance is highly sensitive to the local electronic environment of each proton.[1][5][6] This sensitivity allows us to distinguish between protons in different parts of the molecule.

Predicted ^{1}H NMR Spectrum of **2-bromo-N-propylbenzamide**

The predicted ^{1}H NMR spectrum of **2-bromo-N-propylbenzamide** in a standard solvent like deuterated chloroform ($CDCl_3$) would exhibit several distinct signals. The chemical shifts are influenced by the electronegativity of nearby atoms and the magnetic anisotropy of the aromatic ring.

- Aromatic Protons (4H): The four protons on the benzene ring are in different chemical environments due to the ortho-bromo and amide substituents. They are expected to appear

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in the aromatic region, typically between 7.0 and 8.0 ppm. The ortho-substitution pattern will lead to a complex multiplet or a series of doublets and triplets.

- Amide Proton (1H): The proton attached to the nitrogen of the amide group (N-H) is expected to show a broad singlet or a triplet (due to coupling with the adjacent CH_2 group) in the region of 6.0-8.5 ppm. Its chemical shift can be highly variable and is dependent on concentration and temperature due to hydrogen bonding.

- Propyl Group Protons (7H):

  - The two protons of the CH_2 group adjacent to the nitrogen (N-CH_2) will be deshielded by the electronegative nitrogen and the carbonyl group, appearing as a triplet around 3.3-3.5 ppm.

  - The two protons of the central CH_2 group of the propyl chain will be seen as a sextet (or multiplet) in the range of 1.6-1.8 ppm.

  - The three protons of the terminal CH_3 group will be the most shielded, appearing as a triplet at approximately 0.9-1.0 ppm.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Principles

Similar to ^{1}H NMR, ^{13}C NMR spectroscopy probes the magnetic properties of the ^{13}C nucleus.[1] Although the natural abundance of ^{13}C is only about 1.1%, modern NMR spectrometers can readily acquire high-quality ^{13}C spectra. Each unique carbon atom in a molecule typically gives rise to a single peak in the spectrum, making it a powerful tool for determining the number of distinct carbon environments.[7]

Predicted ^{13}C NMR Spectrum of **2-bromo-N-propylbenzamide**

The ^{13}C NMR spectrum of **2-bromo-N-propylbenzamide** is expected to show 9 distinct signals, corresponding to the 9 unique carbon environments in the molecule.

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- Carbonyl Carbon (C=O): The carbon of the carbonyl group is highly deshielded and will appear at the downfield end of the spectrum, typically in the range of 165-175 ppm.
- Aromatic Carbons (6C): The six carbons of the benzene ring will have distinct chemical shifts. The carbon bearing the bromine atom (C-Br) will be shifted to a higher field (around 120-130 ppm) compared to the other aromatic carbons due to the heavy atom effect. The other aromatic carbons will appear in the typical range of 125-140 ppm.
- Propyl Group Carbons (3C):
  - The N-CH_2 carbon will be in the range of 40-50 ppm.
  - The central CH_2 carbon will be found around 20-25 ppm.
  - The terminal CH_3 carbon will be the most upfield, appearing at approximately 10-15 ppm.

Infrared (IR) Spectroscopy

Principles

IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds.[3] Different types of bonds (e.g., C=O, N-H, C-H) vibrate at specific, characteristic frequencies.[4] Therefore, an IR spectrum provides a "fingerprint" of the functional groups present in a molecule.[8][9]

Predicted IR Spectrum of **2-bromo-N-propylbenzamide**

The IR spectrum of **2-bromo-N-propylbenzamide** will be dominated by the characteristic absorptions of the secondary amide group.

- N-H Stretch: A sharp to moderately broad peak is expected in the region of 3300-3500 cm^{-1}, corresponding to the stretching vibration of the N-H bond.[3]
- C-H Stretches (Aromatic and Aliphatic): Aromatic C-H stretching vibrations will appear as a group of peaks just above 3000 cm^{-1}. Aliphatic C-H stretches from the propyl group will be observed just below 3000 cm^{-1}.

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- C=O Stretch (Amide I Band): A strong, sharp absorption peak is expected between 1630 and 1680 cm^{-1} due to the carbonyl stretch of the secondary amide.[10] This is often one of the most intense peaks in the spectrum.
- N-H Bend (Amide II Band): A strong peak in the range of 1510-1570 cm^{-1} is characteristic of the N-H bending vibration coupled with C-N stretching in secondary amides.[8][10]
- C-N Stretch: This vibration will appear in the region of 1200-1350 cm^{-1}.
- Aromatic C=C Bends: Peaks in the fingerprint region (below 1500 cm^{-1}) will correspond to the various bending vibrations of the aromatic ring.
- C-Br Stretch: A weak to medium intensity absorption is expected in the far IR region, typically between 500 and 600 cm^{-1}.

Summary of Predicted Spectroscopic Data

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Data Type	Predicted Chemical Shift / Frequency	Assignment
^{1}H NMR	~ 7.0 - 8.0 ppm	Aromatic protons (4H, multiplet)
	~ 6.0 - 8.5 ppm	Amide N-H (1H, broad singlet/triplet)
	~ 3.3 - 3.5 ppm	N-CH_2 (2H, triplet)
	~ 1.6 - 1.8 ppm	-CH_2- (2H, sextet)
	~ 0.9 - 1.0 ppm	-CH_3 (3H, triplet)
^{13}C NMR	~ 165 - 175 ppm	C=O (carbonyl)
	~ 125 - 140 ppm	Aromatic carbons (5C)
	~ 120 - 130 ppm	Aromatic C-Br
	~ 40 - 50 ppm	N-CH_2
	~ 20 - 25 ppm	-CH_2-
	~ 10 - 15 ppm	-CH_3
IR	~ 3300 - 3500 cm^{-1}	N-H stretch
	> 3000 cm^{-1}	Aromatic C-H stretch
	< 3000 cm^{-1}	Aliphatic C-H stretch
	~ 1630 - 1680 cm^{-1}	C=O stretch (Amide I)
	~ 1510 - 1570 cm^{-1}	N-H bend (Amide II)
	~ 1200 - 1350 cm^{-1}	C-N stretch
	~ 500 - 600 cm^{-1}	C-Br stretch

Experimental Protocols

Safety Precautions

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While specific toxicity data for **2-bromo-N-propylbenzamide** is not readily available, it is prudent to handle it with care, assuming it may be a skin and eye irritant.[11][12] Similar brominated compounds can have associated health risks.[13] Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.

^{1}H and ^{13}C NMR Spectroscopy Protocol

- Sample Preparation:
  - Accurately weigh approximately 5-10 mg of **2-bromo-N-propylbenzamide**.
  - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a clean, dry NMR tube.
  - Add a small amount of an internal standard, such as tetramethylsilane (TMS), if not already present in the solvent.[7] TMS provides a reference signal at 0 ppm.[7]
  - Cap the NMR tube and gently invert it several times to ensure the sample is completely dissolved and the solution is homogeneous.
- Data Acquisition:
  - Insert the NMR tube into the spectrometer.
  - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
  - Acquire the ^{1}H NMR spectrum using a standard pulse sequence.
  - Acquire the ^{13}C NMR spectrum. Due to the low natural abundance of ^{13}C, a greater number of scans will be required to achieve a good signal-to-noise ratio.
- Data Processing:
  - Apply Fourier transformation to the acquired free induction decays (FIDs) to obtain the frequency-domain spectra.
  - Phase the spectra and perform baseline correction.

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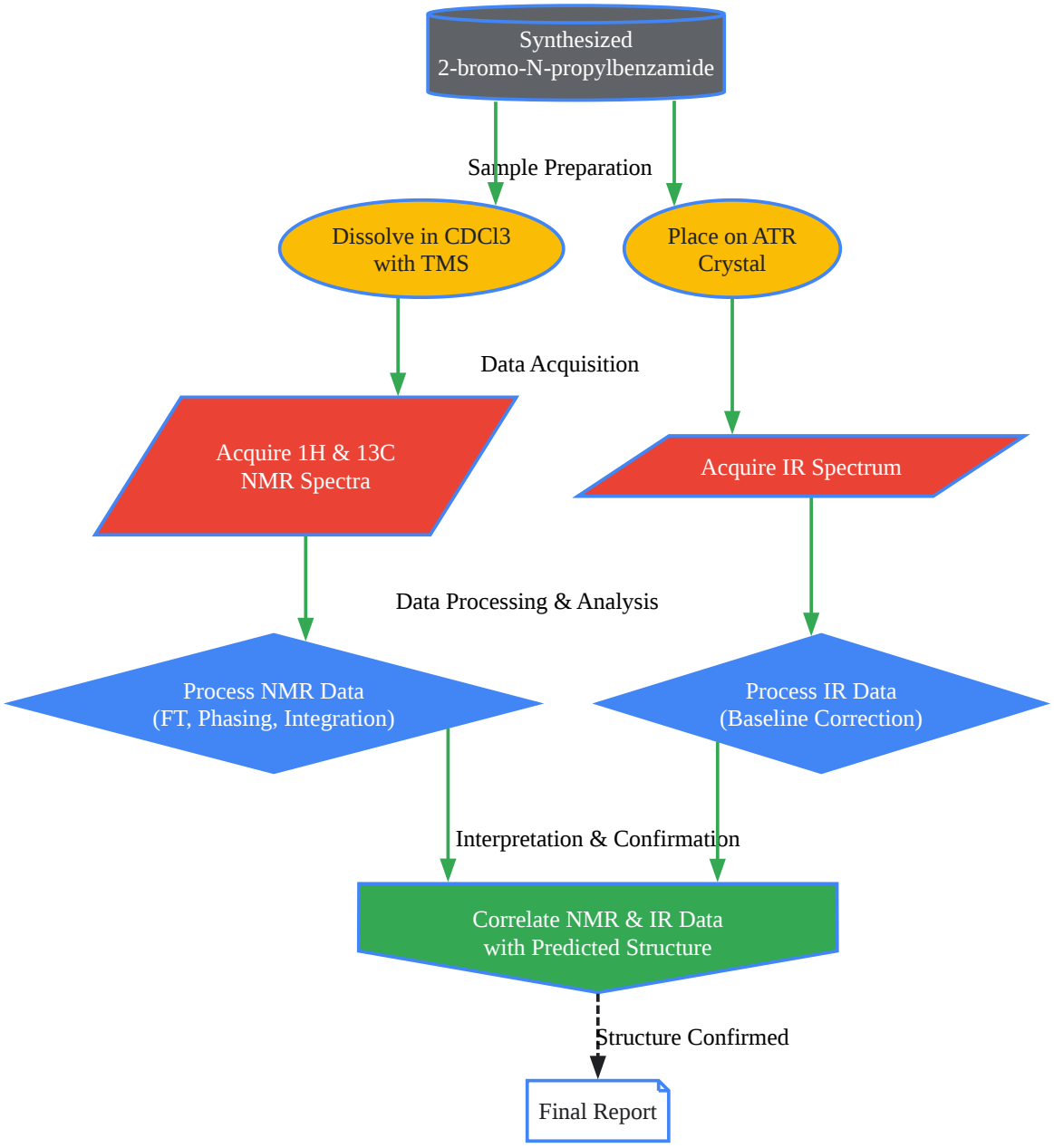
- Calibrate the chemical shift scale using the TMS signal at 0 ppm.
- Integrate the peaks in the ^{1}H NMR spectrum to determine the relative ratios of the different types of protons.

IR Spectroscopy Protocol (Attenuated Total Reflectance - ATR)

- Sample Preparation:
  - Ensure the ATR crystal is clean by wiping it with a soft cloth dampened with a volatile solvent (e.g., isopropanol) and allowing it to dry completely.
  - Place a small amount of the solid **2-bromo-N-propylbenzamide** sample directly onto the ATR crystal.
- Data Acquisition:
  - Lower the ATR press to ensure good contact between the sample and the crystal.
  - Acquire a background spectrum of the empty ATR crystal.
  - Acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Processing:
  - Label the significant peaks in the spectrum with their corresponding wavenumbers (cm^{-1}).

Workflow for Spectroscopic Characterization

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Caption: Workflow for the characterization of **2-bromo-N-propylbenzamide**.

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Conclusion

The combined application of ^{1}H NMR, ^{13}C NMR, and IR spectroscopy provides a robust and reliable method for the structural characterization of **2-bromo-N-propylbenzamide**. By following the protocols and interpretative guidelines outlined in this application note, researchers in drug development and other scientific fields can confidently verify the identity and purity of their synthesized compounds, ensuring the integrity of their subsequent studies. The predicted spectral data serves as a benchmark for comparison with experimental results, facilitating a straightforward and conclusive analysis.

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